

Application Notes and Protocols for (R)-TAPI-2 Administration in Animal Studies

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Compound of Interest

Compound Name: (R)-TAPI-2

Cat. No.: B15564838

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Introduction

(R)-TAPI-2, also known as TAPI-2, is a potent broad-spectrum inhibitor of matrix metalloproteinases (MMPs) and A Disintegrin and Metalloproteinases (ADAMs), with particularly strong activity against ADAM17 (TACE). Its chemical name is N-(R)-[2-(Hydroxyaminocarbonyl)methyl]-4-methylpentanoyl-L-t-butyl-alanyl-L-alanine, 2-aminoethyl Amide. By inhibiting these key enzymes, **(R)-TAPI-2** modulates critical cellular processes such as the shedding of cell surface proteins, including TNF- α , TGF- α , and IL-6 receptor alpha-subunit. This inhibitory action impacts major signaling pathways, including the Notch and Epidermal Growth Factor Receptor (EGFR) pathways, making **(R)-TAPI-2** a valuable tool for in vivo studies in various pathological models, including cancer and inflammatory diseases.

These application notes provide an overview of the administration routes and relevant protocols for the use of **(R)-TAPI-2** in animal studies, based on available preclinical data for TAPI-2 and other related ADAM17 inhibitors.

Data Presentation

Due to the limited availability of comprehensive pharmacokinetic data specifically for **(R)-TAPI-2** in the public domain, the following tables include representative data for other ADAM17 inhibitors used in animal studies to provide a comparative context for experimental design.

Table 1: In Vivo Administration and Dosage of ADAM17 Inhibitors in Rodent Models

Compound	Animal Model	Administration Route	Dosage	Study Focus
TMI-005	Mouse (cardiac fibrosis model)	Oral gavage	Not specified	Cardiac fibrosis
INCB3619	Mouse (Min mice, colon cancer model)	Oral	120 mg/kg/day	Colon cancer
Marimastat	Mouse	Not specified	Not specified	EGFR activation

Table 2: Pharmacokinetic Parameters of Selected Small Molecule Inhibitors in Rodents

Compound	Animal Model	Administration Route	Bioavailability	Half-life (t _{1/2})	Key Findings
IND24 (2-aminothiazole derivative)	Mouse	Oral	27-40%	Not specified	High brain concentration
IND81 (2-aminothiazole derivative)	Mouse	Oral	27-40%	Not specified	High brain concentration

Experimental Protocols

The following protocols are generalized based on common practices for administering small molecule inhibitors in rodent models and should be adapted based on the specific experimental design, animal model, and ethical guidelines.

Protocol 1: Intraperitoneal (IP) Administration of (R)-TAPI-2 in Mice

Objective: To administer **(R)-TAPI-2** systemically to mice for studies on its efficacy in models of cancer or inflammation.

Materials:

- **(R)-TAPI-2**
- Vehicle (e.g., DMSO, saline, or a formulation like 5% propylene glycol, 35% TPGS, and 60% PEG400)
- Sterile syringes (1 mL) and needles (25-30 gauge)
- 70% ethanol for disinfection
- Animal scale
- Appropriate animal restraint device

Procedure:

- Preparation of Dosing Solution:
 - Accurately weigh the required amount of **(R)-TAPI-2**.
 - Dissolve **(R)-TAPI-2** in a minimal amount of a suitable solvent (e.g., DMSO).
 - Further dilute with a sterile, biocompatible vehicle to the final desired concentration. Ensure the final concentration of the initial solvent (e.g., DMSO) is well-tolerated by the animals. The solution should be warmed to room temperature before injection.[\[1\]](#)
- Animal Preparation:
 - Weigh the mouse to determine the correct injection volume.

- Properly restrain the mouse, ensuring the abdomen is accessible. The "three-fingers" restraint method is commonly used.[\[1\]](#)
- Injection:
 - Disinfect the injection site in the lower right quadrant of the abdomen with 70% ethanol.[\[1\]](#)
 - Tilt the mouse's head downwards to move the abdominal organs cranially.[\[1\]](#)
 - Insert the needle, bevel up, at a 30-45° angle into the peritoneal cavity.[\[1\]](#)
 - Aspirate briefly to ensure the needle has not entered a blood vessel or organ.
 - Slowly and steadily inject the calculated volume of the **(R)-TAPI-2** solution.
- Post-injection Monitoring:
 - Return the mouse to its cage and monitor for any signs of distress, such as lethargy, ruffled fur, or abdominal swelling.

Protocol 2: Subcutaneous (SC) Administration of (R)-TAPI-2 in Rats

Objective: To provide a sustained release of **(R)-TAPI-2** for long-term efficacy studies.

Materials:

- **(R)-TAPI-2**
- Vehicle (e.g., sterile saline, phosphate-buffered saline (PBS), or an oil-based depot)
- Sterile syringes (1 mL) and needles (23-25 gauge)
- 70% ethanol for disinfection
- Animal scale
- Appropriate animal restraint device

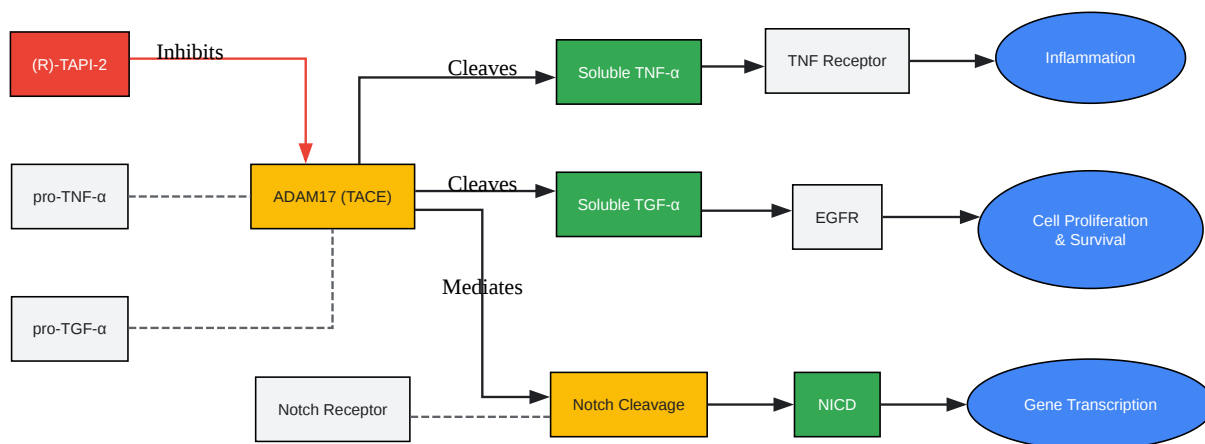
Procedure:

- Preparation of Dosing Solution:
 - Prepare the **(R)-TAPI-2** solution in a suitable sterile vehicle as described in Protocol 1.
- Animal Preparation:
 - Weigh the rat to calculate the injection volume.
 - Restrain the rat securely.
- Injection:
 - Select an injection site, typically in the loose skin over the back, between the shoulder blades.
 - Disinfect the area with 70% ethanol.
 - Lift a fold of skin to create a "tent."
 - Insert the needle into the base of the skin tent, parallel to the body.
 - Aspirate to check for blood. If none appears, inject the solution.
- Post-injection Monitoring:
 - Return the rat to its cage and observe for any local reactions at the injection site (e.g., swelling, redness) or systemic adverse effects.

Mandatory Visualization

Signaling Pathways of (R)-TAPI-2

(R)-TAPI-2 primarily acts by inhibiting ADAM17, which in turn prevents the shedding of various transmembrane proteins. This inhibition disrupts downstream signaling cascades crucial for cell proliferation, survival, and inflammation.

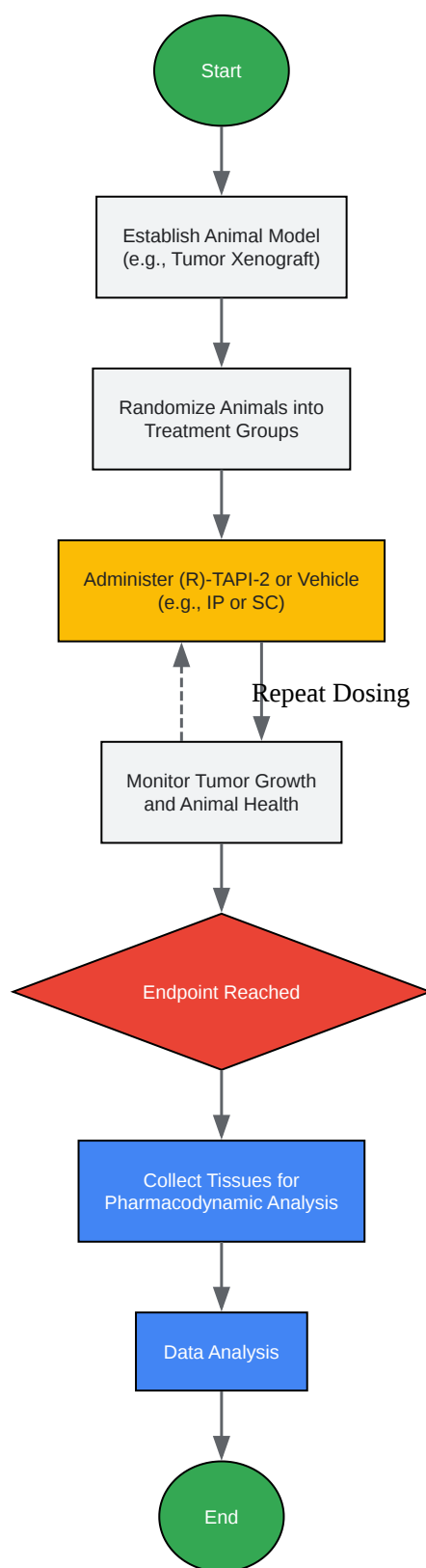


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Caption: **(R)-TAPI-2** inhibits ADAM17, blocking cleavage of TNF- α , TGF- α , and Notch, thereby reducing inflammation and cell proliferation.

Experimental Workflow for In Vivo Efficacy Study

This workflow outlines the key steps in a typical preclinical study evaluating the anti-tumor efficacy of **(R)-TAPI-2**.



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References

- 1. uac.arizona.edu [uac.arizona.edu]
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